

# An In-Depth Technical Guide to Tribenzyl Citrate (CAS Number: 631-25-4)

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## Compound of Interest

Compound Name: Tribenzyl citrate

Cat. No.: B1659042

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## Introduction

**Tribenzyl citrate**, identified by the CAS number 631-25-4, is a triester of citric acid and benzyl alcohol. Its molecular structure, featuring a central citrate core with three benzyl ester groups, imparts specific physicochemical properties that make it of interest in various scientific and industrial applications. This technical guide provides a comprehensive overview of **Tribenzyl Citrate**, including its chemical and physical properties, synthesis, analytical methods, and potential applications, with a focus on its relevance to the pharmaceutical and material sciences.

## Physicochemical Properties

The properties of **Tribenzyl Citrate** are summarized in the table below. It is important to note that while some experimental data is available, other values are computed based on its chemical structure.

Property	Value	Source
IUPAC Name	tribenzyl 2-hydroxypropane-1,2,3-tricarboxylate	PubChem[1]
CAS Number	631-25-4	PubChem[1]
Molecular Formula	C <sub>27</sub> H <sub>26</sub> O <sub>7</sub>	PubChem[1]
Molecular Weight	462.5 g/mol	PubChem[1]
Appearance	White solid	CN101696223A[2]
Melting Point	50-51 °C	CN101696223A[2]
Boiling Point	Data not available	CN101696223A[2]
Density	Data not available	
Solubility	Recrystallized from absolute ethanol	
XLogP3-AA (Computed)	3.4	PubChem[1]
Hydrogen Bond Donor Count (Computed)	1	PubChem[1]
Hydrogen Bond Acceptor Count (Computed)	7	PubChem[1]

## Synthesis of Tribenzyl Citrate

A common method for the synthesis of **Tribenzyl Citrate** is the direct esterification of citric acid with benzyl alcohol. The following protocol is based on a method described in the patent literature.[2]

## Experimental Protocol: Esterification of Citric Acid with Benzyl Alcohol

Materials:

- Citric acid monohydrate (e.g., 28 g)

- Benzyl alcohol (e.g., 70 g)
- Absolute ethanol (for recrystallization)

Equipment:

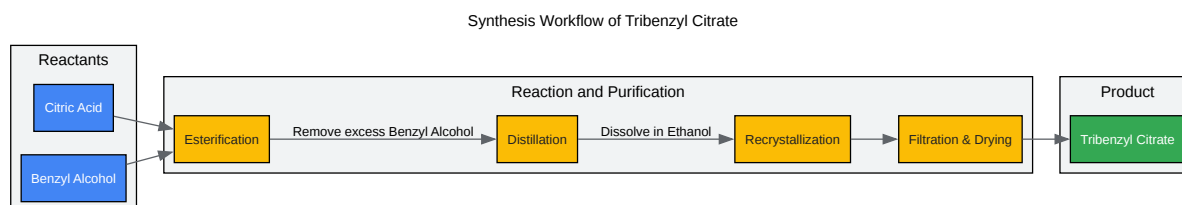
- Three-necked flask (100 ml)
- Water separator
- Reflux condenser
- Stirrer
- Oil bath
- Reduced pressure distillation apparatus
- Buchner funnel and flask for filtration

Procedure:

- To a 100 ml three-necked flask equipped with a stirrer, reflux condenser, and water separator, add 28 g of citric acid monohydrate and 70 g of benzyl alcohol.
- Heat the mixture in an oil bath to 180 °C with stirring.
- Maintain the reaction at this temperature for 8 hours, collecting the water produced in the water separator.
- After the reaction is complete, assemble a reduced pressure distillation apparatus and distill off the excess benzyl alcohol at an oil bath temperature of 185 °C.
- While the resulting oily product is still hot, dissolve it in absolute ethanol.
- Allow the solution to stand for several hours to allow for the crystallization of **Tribenzyl Citrate**.
- Collect the crystals by suction filtration using a Buchner funnel.

- Dry the purified **Tribenzyl Citrate** to obtain the final product. The reported yield for this method is approximately 93%.<sup>[2]</sup>

## Synthesis Workflow



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Caption: Synthesis workflow for **Tribenzyl Citrate** via esterification.

## Analytical Data

The following spectral data has been reported for **Tribenzyl Citrate**:<sup>[2]</sup>

- <sup>1</sup>H NMR (CDCl<sub>3</sub>): δ 2.86 (d, J=15, 2H), 2.94 (d, J=15, 2H), 5.07 (s, 4H), 5.10 (s, 2H), 7.25-7.35 (m, 15H).
- ESI-MS m/z (%): 461 ([M-H]<sup>-</sup>, 100).

## Applications in Drug Development and Material Science

While specific applications of **Tribenzyl Citrate** in drug formulations are not extensively documented in publicly available literature, other citrate esters, such as Tributyl Citrate and Triethyl Citrate, are well-known pharmaceutical excipients.<sup>[3][4]</sup> These related compounds are primarily used as plasticizers in film coatings for tablets and capsules, contributing to the flexibility and durability of the coating.<sup>[3][5]</sup> Given its structural similarity, it is plausible that **Tribenzyl Citrate** could also function as a plasticizer in pharmaceutical or medical device

applications, although further research is required to confirm its efficacy and safety for these purposes.

## Biological Activity and Toxicology

There is a significant lack of data on the biological activity and toxicological profile of **Tribenzyl Citrate**. No studies were identified that investigate its interaction with specific signaling pathways or its broader biological effects.

For risk assessment, a read-across approach using data from structurally similar compounds, such as Tributyl Citrate (TBC), may be considered, but this should be done with caution. For instance, TBC is generally regarded as a substance with low acute toxicity.<sup>[6]</sup> However, the toxicological properties of a substance are highly specific, and the presence of the benzyl group in **Tribenzyl Citrate** instead of a butyl group could significantly alter its metabolic fate and toxicological profile. Therefore, any consideration of **Tribenzyl Citrate** for applications involving human contact would necessitate a thorough and specific toxicological evaluation.

## Conclusion

**Tribenzyl Citrate** is a well-defined chemical entity with potential for applications in material science and possibly as a pharmaceutical excipient. This guide has provided a summary of its known physicochemical properties, a detailed synthesis protocol, and available analytical data. However, there are significant data gaps, particularly concerning its experimental physical properties, specific applications in drug development, and its biological activity and toxicity. Further research is warranted to fully characterize this compound and explore its potential in various scientific and industrial fields. Researchers and drug development professionals are advised to undertake specific studies to address these knowledge gaps before considering its use in their applications.

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